

# An In-depth Technical Guide to Benzyl-diisopropylamine (CAS: 34636-09-4)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzyl-diisopropylamine*

Cat. No.: *B112513*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Benzyl-diisopropylamine**, with the Chemical Abstracts Service (CAS) number 34636-09-4, is a tertiary amine characterized by the presence of a benzyl group and two isopropyl groups attached to a central nitrogen atom. Its chemical formula is  $C_{13}H_{21}N$ , and it has a molecular weight of 191.31 g/mol .<sup>[1]</sup> This sterically hindered amine is of interest to researchers in organic synthesis and medicinal chemistry due to its potential applications as a non-nucleophilic base, a chemical intermediate, and a scaffold in the design of novel compounds. This technical guide provides a comprehensive overview of its chemical properties, synthesis, spectral data, and safety information, tailored for professionals in the scientific community.

## Physicochemical and Spectroscopic Data

The physical and spectroscopic properties of **Benzyl-diisopropylamine** are crucial for its identification, purification, and characterization. The following tables summarize key quantitative data.

## Table 1: Physicochemical Properties

| Property            | Value                             | Source              |
|---------------------|-----------------------------------|---------------------|
| CAS Number          | 34636-09-4                        | <a href="#">[1]</a> |
| Molecular Formula   | C <sub>13</sub> H <sub>21</sub> N | <a href="#">[1]</a> |
| Molecular Weight    | 191.31 g/mol                      | <a href="#">[1]</a> |
| Appearance          | Colorless to light yellow liquid  | <a href="#">[2]</a> |
| Purity              | ≥95% - 98% (typical)              | <a href="#">[2]</a> |
| Storage Temperature | 2-8°C, protect from light         |                     |

## Table 2: Spectroscopic Data

| Spectroscopic Technique    | Key Data Points  | Source                                  |
|----------------------------|--|---|
| <sup>13</sup> C NMR        | Spectral data available on PubChem.  | <a href="#">[1]</a>                     |
| <sup>1</sup> H NMR         | Spectral data available on PubChem.  |   |
| Infrared (IR) Spectroscopy | Vapor phase IR spectrum available on PubChem. Key peaks expected around 3200-3000 cm <sup>-1</sup> (aromatic C-H stretch) and within the fingerprint region. | <a href="#">[1]</a> <a href="#">[3]</a> |
| Mass Spectrometry (MS)     | GC-MS data available on PubChem.   | <a href="#">[1]</a>                     |

## Synthesis of Benzyl-diisopropylamine

**Benzyl-diisopropylamine** can be synthesized through several established methods in organic chemistry. The most common and versatile approach is the reductive amination of benzaldehyde with diisopropylamine. An alternative route is the N-alkylation of diisopropylamine with a benzyl halide.

# Experimental Protocol: Synthesis via Reductive Amination

This protocol is a representative procedure based on established methods for reductive amination.

## Materials:

- Benzaldehyde
- Diisopropylamine
- Methanol (or other suitable solvent)
- Sodium borohydride ( $\text{NaBH}_4$ ) or sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ )
- Acetic acid (catalyst, optional)
- Dichloromethane (for extraction)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

## Procedure:

- **Imine Formation:** In a round-bottom flask, dissolve benzaldehyde (1 equivalent) and diisopropylamine (1-1.2 equivalents) in methanol. If desired, a catalytic amount of acetic acid

can be added to facilitate imine formation. Stir the mixture at room temperature for 1-2 hours.

- Reduction: Cool the reaction mixture in an ice bath. Slowly add sodium borohydride (1.5-2 equivalents) portion-wise, ensuring the temperature remains below 20°C. Alternatively, sodium triacetoxyborohydride can be used as a milder reducing agent.
- Reaction Monitoring: Allow the reaction to stir at room temperature for an additional 2-4 hours or until completion, as monitored by thin-layer chromatography (TLC).
- Work-up: Quench the reaction by the slow addition of water. Remove the methanol under reduced pressure using a rotary evaporator.
- Extraction: To the aqueous residue, add dichloromethane and transfer the mixture to a separatory funnel. Extract the aqueous layer with dichloromethane (3 x volume).
- Washing: Combine the organic layers and wash sequentially with saturated sodium bicarbonate solution and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **Benzylidiisopropylamine**.
- Purification: The crude product can be further purified by vacuum distillation or column chromatography on silica gel.

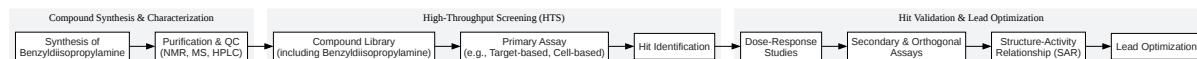
## Applications in Research and Drug Development

While specific biological activities for **Benzylidiisopropylamine** are not widely documented in publicly available literature, its structural motifs are relevant in medicinal chemistry. As a sterically hindered tertiary amine, it can be used as a non-nucleophilic base in organic reactions to deprotonate substrates without competing in nucleophilic attack.

In the context of drug discovery, novel chemical entities are often synthesized and then screened for biological activity. A compound like **Benzylidiisopropylamine** could be included in a compound library for high-throughput screening against various biological targets.

## Hypothetical Drug Discovery Workflow

The following diagram illustrates a general workflow for screening a novel compound, such as **Benzylidisisopropylamine**, for potential biological activity.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the screening and development of a novel chemical entity.

## Safety and Handling

**Benzylidisisopropylamine** should be handled with appropriate safety precautions in a laboratory setting. The following table summarizes key safety information obtained from safety data sheets (SDS).<sup>[4][5]</sup>

## Table 3: Safety Information

| Hazard Category          | Precautionary Measures   |
|--------------------------|--|
| Handling                 | Handle in a well-ventilated place. Wear suitable protective clothing, gloves, and eye/face protection. Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Use non-sparking tools. Prevent fire caused by electrostatic discharge.[4][5] |
| Storage                  | Store the container tightly closed in a dry, cool, and well-ventilated place. Store away from incompatible materials such as strong oxidizing agents.[4][5]  |
| First Aid (Skin Contact) | Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.  |
| First Aid (Eye Contact)  | Rinse out with plenty of water. Immediately call an ophthalmologist. Remove contact lenses.  |
| First Aid (Inhalation)   | Move to fresh air. If breathing stops, apply artificial respiration. Immediately call a physician.   |
| First Aid (Ingestion)    | Do NOT induce vomiting. Call a physician or poison control center immediately.[5]  |

This technical guide serves as a foundational resource for professionals working with or interested in **Benzylidisisopropylamine**. For any laboratory use, it is imperative to consult the most up-to-date Safety Data Sheet provided by the supplier.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Benzyldiisopropylamine | C13H21N | CID 4578032 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. Benzyldiisopropylamine | CymitQuimica [cymitquimica.com]
- 3. Solved According to the IR peaks I observed for the | Chegg.com [chegg.com]
- 4. Benzyldiisopropylamine - Safety Data Sheet [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Benzyldiisopropylamine (CAS: 34636-09-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112513#benzyldiisopropylamine-cas-number-34636-09-4]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)